

Safe Handling and Disposal of Lithium Dimethylamide: A Procedural Guide

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Compound of Interest

Compound Name: *Lithium dimethylamide*

Cat. No.: *B1587579*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **Lithium dimethylamide** (LiDMA), a highly reactive and pyrophoric compound. Adherence to these procedures is critical for ensuring laboratory safety.[1][2] LiDMA is air and moisture sensitive, reacts violently with water, and can ignite spontaneously in air.[1][3] It is also corrosive and can cause severe skin and eye burns.[3][4][5]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Lithium dimethylamide**, a comprehensive suite of personal protective equipment is mandatory. Standard laboratory attire is insufficient.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Chemical Splash Goggles and a full-face shield	Must be worn at all times to protect against splashes and potential explosions.
Body Protection	Flame-Resistant Laboratory Coat	A lab coat made of Nomex® or a similar flame-retardant material is essential due to the pyrophoric nature of the compound. Standard cotton or polyester lab coats are not sufficient.[2]
Hand Protection	Heavy-duty, chemical-resistant gloves	Viton® gloves offer excellent protection. Alternatively, double-gloving with a nitrile inner glove and a neoprene or butyl rubber outer glove provides a high level of protection.[2] Glove selection should be based on the solvent used and breakthrough time data from the manufacturer.
Foot Protection	Closed-toe leather or chemical-resistant shoes	Shoes must fully cover the feet to protect against spills.
Respiratory Protection	N95 (US) or equivalent dust mask	To be used to prevent inhalation of the powder. A higher level of respiratory protection may be necessary depending on the scale and nature of the work.

Quantitative Data Summary

The following table summarizes key quantitative data for **Lithium dimethylamide**.

Property	Value
Molecular Formula	C ₂ H ₆ LiN[4][6]
Molecular Weight	51.02 g/mol
Appearance	White to yellow powder or lumps[1]
Boiling Point	68-70 °C[6]
Density	0.68 g/mL at 25 °C[6]
Flash Point	-23 °C[6]
Hazard Codes	F (Flammable), C (Corrosive), N (Dangerous for the environment), Xn (Harmful)[6]
UN Number	3393[7]
Hazard Class	4.2 (Spontaneously combustible), 4.3 (Dangerous when wet)
Packing Group	I[6]

Operational Plan: Handling and Disposal

This section outlines the step-by-step procedures for the safe handling and disposal of **Lithium dimethylamide**.

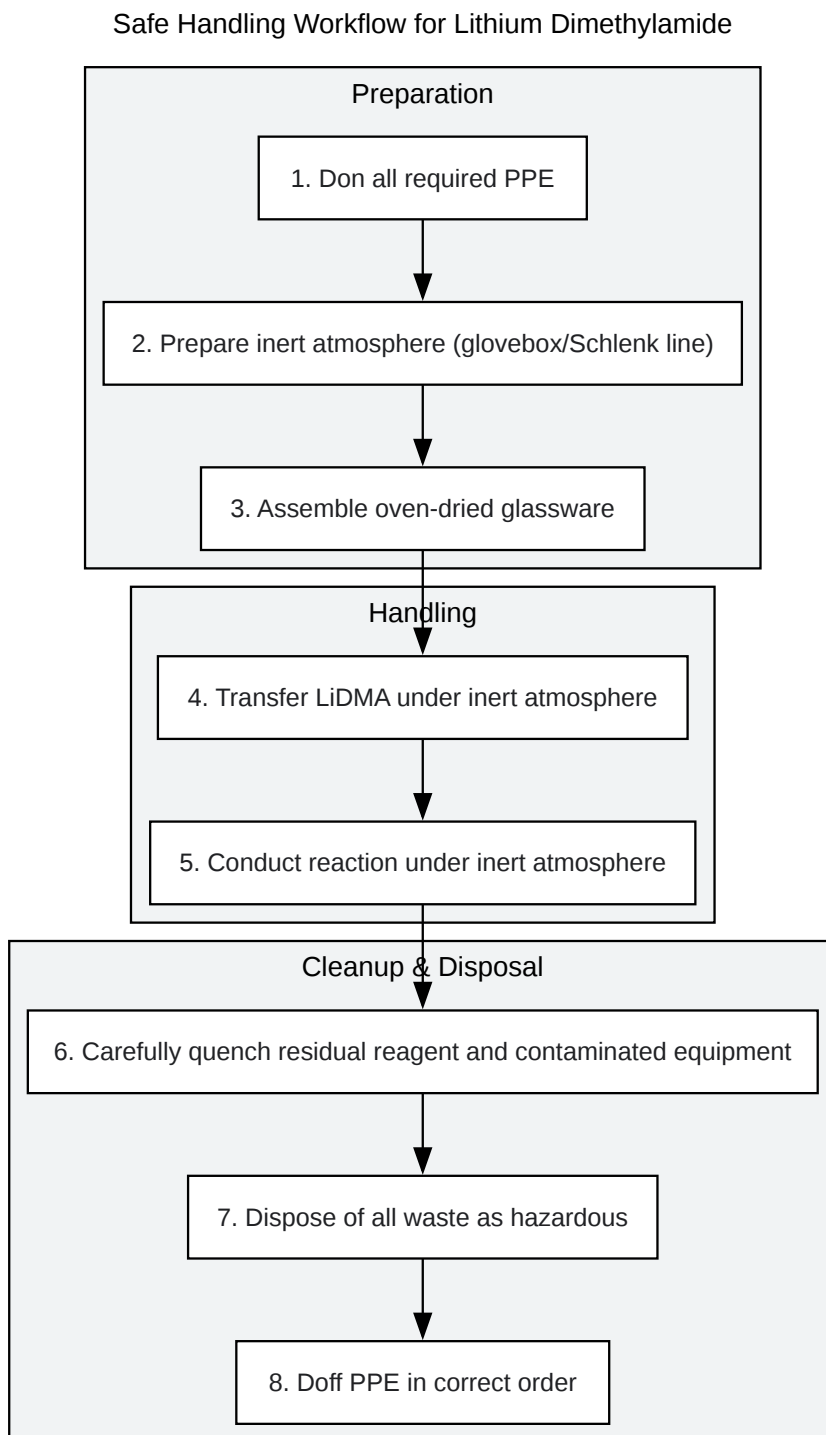
3.1. Preparation and Handling

- **Inert Atmosphere:** All manipulations of **Lithium dimethylamide** must be performed under an inert atmosphere, such as argon or nitrogen, within a glovebox or using Schlenk line techniques.[1]
- **Clear Workspace:** The work area must be free of flammable materials, including paper towels and excess solvents.[2]

- **Emergency Equipment:** A Class D dry powder fire extinguisher must be readily accessible. Do not use water, carbon dioxide, or halogenated hydrocarbon extinguishers, as they will react violently with the compound.[2] An eyewash station and safety shower must be immediately accessible.[2]
- **Dispensing:** Use clean, non-sparking tools to handle the solid.[8] Transfers should be conducted via syringe or cannula for solutions.
- **Storage:** Store **Lithium dimethylamide** in its original container in a cool, dry, well-ventilated, and flame-proof area under an inert gas.[5][8] It must be kept away from water, moisture, strong oxidizing agents, acids, and alcohols.[8][9]

3.2. Experimental Workflow

The following diagram illustrates the logical workflow for a typical experiment involving **Lithium dimethylamide**.



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Caption: Logical workflow for handling **Lithium dimethylamide**.

3.3. Disposal Plan

- Quenching: Unused **Lithium dimethylamide** and residues must be quenched carefully. This is a highly exothermic process that generates flammable gas. A recommended procedure is to slowly add a solution of isopropanol in a non-reactive solvent like hexane while cooling the reaction vessel in an ice bath.
- Waste Collection: All quenched materials and contaminated items (gloves, paper towels, etc.) must be collected in a designated, labeled hazardous waste container.[8]
- Disposal: **Lithium dimethylamide** is classified as a hazardous waste (EPA hazardous waste number D003 for reactivity).[8] All waste must be handled and disposed of in accordance with local, state, and federal regulations.[8] Do not empty into drains.[4][5] Contact your institution's environmental health and safety department for specific disposal procedures.

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